

4-tert-Butylphenyl isothiocyanate material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-tert-Butylphenyl isothiocyanate

Cat. No.: B093704

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An In-depth Technical Guide to the Material Safety Data Sheet for 4-tert-Butylphenyl Isothiocyanate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the material safety data sheet (MSDS) for **4-tert-Butylphenyl isothiocyanate** (CAS No. 19241-24-8). It is intended to equip researchers, scientists, and drug development professionals with the critical safety and handling information required to work with this compound responsibly. This document synthesizes technical data with practical insights to ensure a thorough understanding of the associated hazards and the necessary precautions.

Introduction to 4-tert-Butylphenyl Isothiocyanate

4-tert-Butylphenyl isothiocyanate is a versatile reagent employed in various scientific disciplines. Its primary utility lies in its function as a derivatization reagent in analytical chemistry, particularly for the detection and quantification of amines and amino acids.^[1] The isothiocyanate group readily reacts with primary amines to form stable thiourea derivatives, which can be easily analyzed using techniques such as high-performance liquid chromatography (HPLC) or gas chromatography-mass spectrometry (GC-MS).^[1] Furthermore, its role extends to the synthesis of agrochemicals and pharmaceutical intermediates, where it introduces a hydrophobic tert-butyl aromatic moiety into larger molecular structures.^[1] Given its reactivity and potential hazards, a comprehensive understanding of its safety profile is paramount for all personnel handling this compound.

Chemical and Physical Properties

A foundational understanding of the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value	Reference
CAS Number	19241-24-8	[1][2][3]
Molecular Formula	C11H13NS	[1][3]
Molecular Weight	191.29 g/mol	[1][3]
Appearance	White to Orange to Green powder to crystal	[2][4]
Melting Point	37.0 to 41.0 °C (98.6 to 105.8 °F)	[2][4]
Boiling Point	277 °C (530.6 °F)	[2][4]
Flash Point	123 °C (253.4 °F)	[2][4]
Purity	>98.0% (GC)	[2][4]

Hazard Identification and GHS Classification

4-tert-Butylphenyl isothiocyanate is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are acute toxicity, skin irritation, serious eye irritation, and respiratory irritation.

GHS Pictograms:

GHS Hazard Pictograms for **4-tert-Butylphenyl Isothiocyanate**

Signal Word: Danger[2][4]

Hazard Statements:

- H301 + H331: Toxic if swallowed or if inhaled.[2][4]

- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the sections below, integrated into the specific handling and emergency procedures.

Safe Handling and Storage Protocols

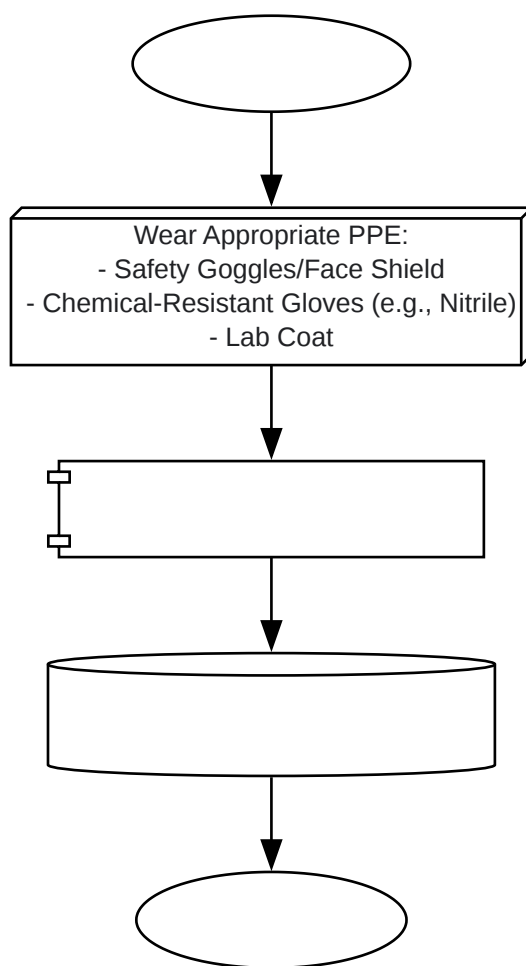
Adherence to strict safety protocols is mandatory when working with **4-tert-Butylphenyl isothiocyanate** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Fume Hood: All work with this compound, including weighing and transferring, must be conducted in a properly functioning chemical fume hood to prevent inhalation of dust or vapors.[5]
- Ventilation: Ensure adequate ventilation in the laboratory.[2][5]

Personal Protective Equipment (PPE)

A critical aspect of safe handling is the consistent and correct use of personal protective equipment.



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Recommended Personal Protective Equipment Workflow

Handling Procedures

- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[6\]](#)[\[7\]](#)
- Avoid Dust and Aerosol Formation: Handle the solid material carefully to avoid generating dust.[\[7\]](#)
- Use Appropriate Tools: Use spatulas and other tools that will not generate static electricity.
- Do Not Ingest or Inhale: Do not eat, drink, or smoke when using this product.[\[2\]](#)[\[4\]](#) Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[2\]](#)[\[4\]](#)

Storage Conditions

- Container: Keep the container tightly closed in a dry and well-ventilated place.[\[2\]](#)[\[4\]](#)
- Temperature: Store refrigerated (0-10°C).[\[4\]](#)
- Inert Atmosphere: Store under an inert gas as the compound is moisture-sensitive.[\[4\]](#)
- Incompatible Materials: Keep away from strong oxidizing agents, acids, bases, alcohols, and amines.[\[6\]](#)[\[8\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor immediately.[\[2\]](#)[\[4\]](#)
- If on Skin: Wash with plenty of water.[\[2\]](#)[\[4\]](#) If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[\[9\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.
- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[\[2\]](#)[\[4\]](#) Do NOT induce vomiting.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)
- Specific Hazards: May be combustible at high temperatures.[\[7\]](#) Thermal decomposition can lead to the release of irritating gases and vapors.[\[10\]](#)
- Protective Equipment: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment. Evacuate personnel to safe areas. Ensure adequate ventilation.[\[10\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)
- Methods for Cleaning Up: Sweep up and shovel into suitable containers for disposal.[\[7\]](#)
Avoid creating dust.

Toxicological Information

The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[\[11\]](#)

- Acute Toxicity: Toxic if swallowed or if inhaled.[\[2\]](#)[\[4\]](#)
- Skin Corrosion/Irritation: Causes skin irritation.[\[2\]](#)[\[4\]](#)
- Serious Eye Damage/Irritation: Causes serious eye irritation.[\[2\]](#)[\[4\]](#)
- Respiratory or Skin Sensitization: While not explicitly stated for this specific compound in the provided results, isothiocyanates as a class can be sensitizers.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[\[2\]](#)[\[4\]](#)

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[2\]](#)[\[4\]](#) Do not dispose of down the drain.

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